

Cosmene: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Cosmene

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An In-depth Examination of the Molecular Characteristics, Experimental Protocols, and Biological Significance of (3E,5E)-2,6-Dimethylocta-1,3,5,7-tetraene

Abstract

Cosmene, a naturally occurring acyclic monoterpene, has garnered interest within the scientific community for its presence in various essential oils and its potential biological activities. This technical guide provides a comprehensive overview of **Cosmene**, detailing its chemical and physical properties, and offering insights into experimental protocols for its isolation, purification, and analysis. Furthermore, this document explores the potential biological effects of **Cosmene** by examining the known signaling pathways modulated by related terpene compounds. This guide is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development.

Molecular Data and Properties

Cosmene, systematically named (3E,5E)-2,6-dimethylocta-1,3,5,7-tetraene, is a hydrocarbon with the chemical formula C₁₀H₁₄.^{[1][2]} Its structure features a conjugated system of four double bonds, contributing to its chemical reactivity and potential biological activity.

Table 1: Molecular Data for **Cosmene**

Property	Value	Reference(s)
CAS Number	460-01-5	[2]
Molecular Formula	C10H14	[1][2]
Molecular Weight	134.22 g/mol	[2]
IUPAC Name	(3E,5E)-2,6-dimethylocta-1,3,5,7-tetraene	[2]
SMILES	<chem>CC(=C)/C=C/C=C(\C)/C=C</chem>	[1]
InChIKey	HPZWSJQQCJZBBG-LQPGMRMSA-N	[2]

Table 2: Physicochemical Properties of **Cosmene**

Property	Value	Reference(s)
Melting Point	-2 to -1 °C	[3]
Boiling Point (estimated)	189-190 °C	[3]
Solubility	Soluble in alcohol. Insoluble in water.	[3]

Experimental Protocols

Synthesis of Cosmene

While specific, detailed synthesis protocols for **Cosmene** are not extensively reported in the literature, its structure lends itself to established methods of organic synthesis for constructing polyene systems. A plausible synthetic approach would involve a Wittig-type olefination reaction. For instance, a phosphonium ylide derived from a C5 halo-alkene could be reacted with a C5 α,β -unsaturated aldehyde to form the C10 backbone with the desired stereochemistry. The reaction conditions would need to be carefully controlled to ensure the formation of the (E,E)-isomers.

Isolation and Purification from Natural Sources

Cosmene is a component of various essential oils. Its isolation and purification can be achieved through standard techniques employed for the separation of terpenes.

2.2.1. Steam Distillation

A common method for extracting essential oils from plant material is steam distillation.^{[4][5]}

- Principle: Steam is passed through the plant material, causing the volatile compounds, including **Cosmene**, to vaporize. The mixture of steam and volatile compounds is then condensed, and the essential oil is separated from the aqueous phase.
- Protocol Outline:
 - The plant material (e.g., flowers, leaves) is placed in a distillation flask with water.
 - Steam is introduced into the flask, and the mixture is heated to boiling.
 - The vapor, containing water and essential oils, is passed through a condenser.
 - The condensed liquid is collected in a receiving vessel.
 - The less dense essential oil layer is separated from the aqueous layer using a separatory funnel.

2.2.2. Solvent Extraction

Solvent extraction is another effective method for isolating **Cosmene**.

- Principle: An organic solvent in which **Cosmene** is soluble is used to extract it from the plant material.
- Protocol Outline:
 - The plant material is macerated and soaked in a suitable organic solvent (e.g., hexane, ethanol).
 - The mixture is agitated to ensure efficient extraction.

- The solid plant material is filtered off.
- The solvent is evaporated from the filtrate under reduced pressure to yield the crude essential oil.

2.2.3. Chromatographic Purification

Following initial extraction, chromatographic techniques are essential for obtaining high-purity **Cosmene**.

- Principle: The components of the essential oil mixture are separated based on their differential partitioning between a stationary phase and a mobile phase.
- Protocol Outline (Flash Column Chromatography):
 - A glass column is packed with a suitable stationary phase (e.g., silica gel).
 - The crude essential oil is dissolved in a minimal amount of a non-polar solvent and loaded onto the column.
 - A solvent system (mobile phase) of increasing polarity is passed through the column.
 - Fractions are collected and analyzed (e.g., by TLC) to identify those containing **Cosmene**.
 - The solvent is evaporated from the desired fractions to yield purified **Cosmene**.

Analytical Methods

2.3.1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of **Cosmene** in complex mixtures like essential oils.^{[6][7][8][9][10]}

- Principle: The sample is vaporized and separated into its components in a gas chromatograph. The separated components then enter a mass spectrometer, which ionizes them and separates the ions based on their mass-to-charge ratio, allowing for their identification.

- Protocol Outline:
 - Sample Preparation: The essential oil sample is diluted in a volatile organic solvent (e.g., hexane or dichloromethane) to a concentration of approximately 10 µg/mL.[8]
 - Injection: A small volume (e.g., 1 µL) of the diluted sample is injected into the GC inlet.
 - GC Separation: The components are separated on a capillary column (e.g., HP-5MS). A typical temperature program would be:
 - Initial temperature: 50°C for 2 minutes.
 - Ramp: Increase to 180°C at a rate of 5°C/min.
 - Ramp: Increase to 270°C at a rate of 20°C/min.
 - Hold: Maintain at 270°C for 5 minutes.[6]
 - MS Detection: The eluting compounds are ionized (typically by electron ionization) and the mass spectrum is recorded.
 - Data Analysis: The retention time and mass spectrum of the peak corresponding to **Cosmene** are compared to those of a known standard for identification and quantification.

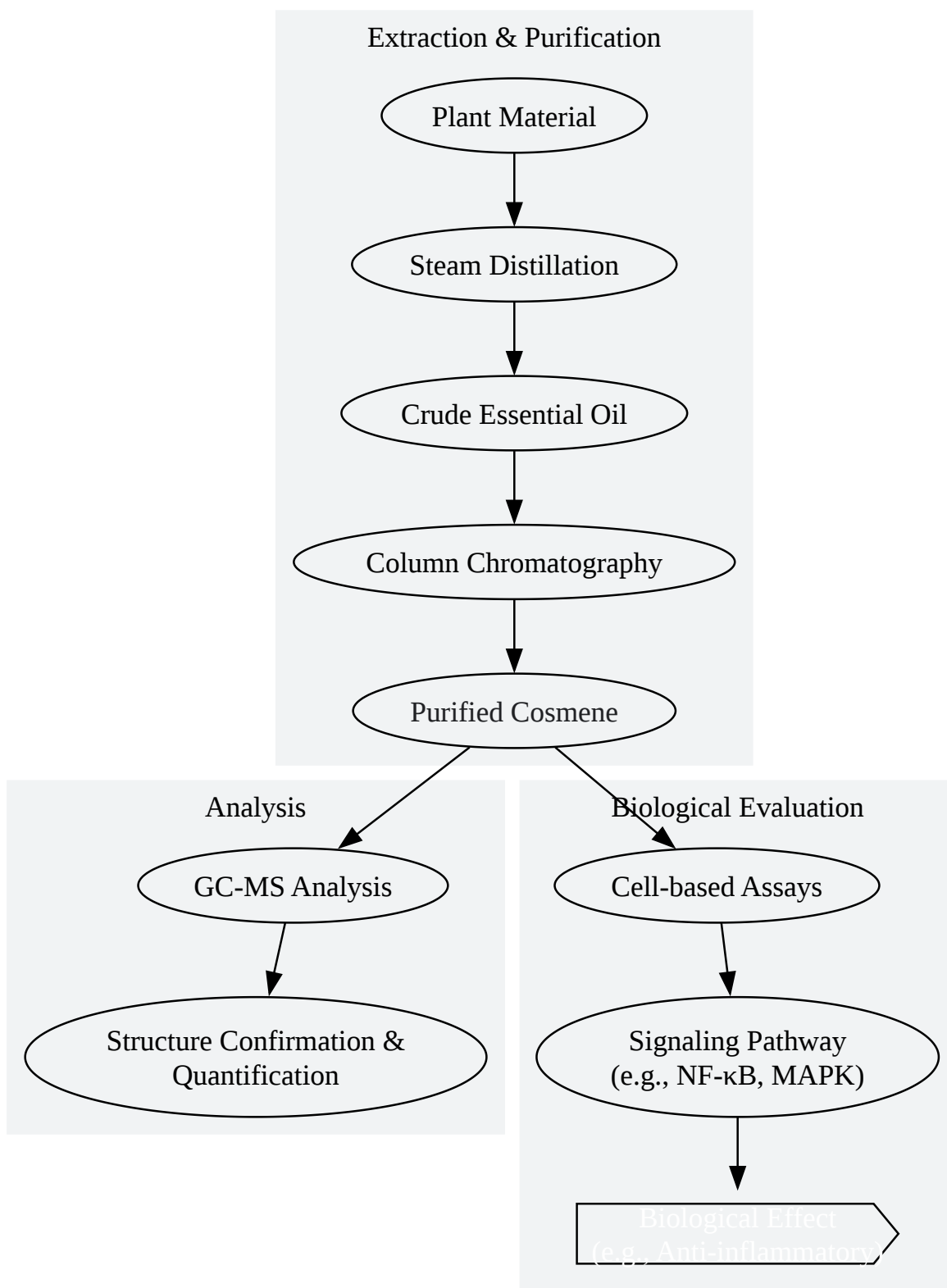
Biological Activity and Signaling Pathways

While specific studies on the biological activity of **Cosmene** are limited, the broader class of terpenes is known to interact with various cellular signaling pathways, suggesting potential areas of investigation for **Cosmene**.

Potential Anti-inflammatory Effects via NF-κB and MAPK Pathways

Many terpenes have demonstrated anti-inflammatory properties by modulating key inflammatory signaling pathways such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.[11][12][13][14][15][16]

- **NF- κ B Signaling:** Terpenoids can inhibit the NF- κ B signaling pathway by preventing the phosphorylation of I κ B, which in turn blocks the translocation of the p65 subunit to the nucleus, thereby downregulating the expression of pro-inflammatory genes.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[17\]](#)
- **MAPK Signaling:** Terpenes can also influence the MAPK pathway, which is involved in cellular responses to a variety of stimuli, including stress and inflammation. Inhibition of this pathway can lead to a reduction in the production of inflammatory mediators.[\[14\]](#)[\[16\]](#)



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Potential inhibitory action of terpenes on inflammatory signaling.

Conclusion

Cosmene presents an interesting subject for further research in natural product chemistry and pharmacology. This technical guide has consolidated the available molecular data and provided a framework for its experimental investigation. While specific biological data for **Cosmene** is still emerging, the known activities of related terpenes provide a strong rationale for exploring its potential as a modulator of key cellular signaling pathways. The detailed protocols and compiled data herein are intended to facilitate and encourage future studies into the therapeutic potential of this and other related natural compounds.

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